

Application Notes and Protocols for Safe Handling of Cobalt Tetracarbonyl Hydride

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Compound of Interest

Compound Name: Cobalt tetracarbonyl hydride

Cat. No.: B231246

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This document provides detailed safety precautions, handling protocols, and emergency procedures for working with **cobalt tetracarbonyl hydride** [$\text{HCo}(\text{CO})_4$]. This organometallic compound is a highly toxic, flammable, and volatile liquid that requires stringent safety measures to prevent exposure and ensure safe laboratory operations.^{[1][2][3]}

Hazard Identification and Risk Assessment

Cobalt tetracarbonyl hydride presents significant health and safety risks. A thorough risk assessment must be conducted before any experiment involving this compound.

1.1. Physical and Chemical Hazards

- **Flammability:** It is a highly flammable gas or liquid.^{[4][5]}
- **Instability:** The compound is thermally unstable and decomposes rapidly in the air at room temperature, especially in the absence of a high partial pressure of carbon monoxide.^{[1][2][6][7]} Decomposition produces dicobalt octacarbonyl and highly flammable hydrogen gas.^{[1][7]}
- **Reactivity:** It reacts exothermically with oxidizing agents and acids.^{[1][7]}

1.2. Health Hazards

- **Toxicity:** **Cobalt tetracarbonyl hydride** is highly toxic and can be fatal if inhaled. It is compared to nickel carbonyl and iron pentacarbonyl in its ability to cause pulmonary edema. [7][8]
- **Exposure Routes:** The primary routes of exposure are inhalation, skin contact, and eye contact. [5][7]
- **Symptoms of Exposure:** Inhalation can cause irritation of the respiratory system, difficulty breathing, coughing, and decreased pulmonary function. [5][7] Contact can irritate the skin and eyes. [4]
- **Target Organs:** The primary target organs are the eyes, skin, and respiratory system. [5][7]

Quantitative Data Summary

The following tables summarize key quantitative data for **cobalt tetracarbonyl hydride**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	HCo(CO) ₄
Molecular Weight	171.98 g/mol [1][2]
Appearance	Pale yellow to colorless volatile liquid [1][2]
Odor	Offensive, intolerable [2][3]
Melting Point	-26 °C [1]
Boiling Point	~47 °C [1]
Vapor Pressure	>1 atm at 20 °C [2]
Solubility in Water	0.05% at 20 °C [2]

Table 2: Toxicological Data and Exposure Limits

Parameter	Value
LC50 (rat, inhalation)	46.2 mg/m ³ /2h[7][8]
NIOSH REL (Recommended Exposure Limit)	TWA 0.1 mg/m ³ (as Co)[2][4]
ACGIH TLV (Threshold Limit Value)	TWA 0.1 mg/m ³ (as Co)[4]

Experimental Protocols: Safe Handling and Usage

Due to its instability, **cobalt tetracarbonyl hydride** is typically generated in situ for immediate use.[1][2][6] The following protocols outline the necessary safety measures for its generation and handling.

3.1. Engineering Controls

- All work with **cobalt tetracarbonyl hydride** must be conducted in a certified, high-performance chemical fume hood or a glovebox.
- Ensure adequate ventilation and that air-handling systems are operational.[9][10]
- Use a continuous monitoring system for carbon monoxide, a potential decomposition product.

3.2. Personal Protective Equipment (PPE)

- Respiratory Protection: A full-face respirator with appropriate cartridges is necessary if exposure limits are exceeded or if working outside of a fume hood.[9]
- Skin Protection: Wear fire/flammable-resistant and impervious clothing.[9] Chemical-resistant gloves are mandatory.[4][9]
- Eye Protection: Wear tightly fitting safety goggles with side shields or a face shield in addition to goggles.[4][9]

3.3. In-Situ Generation Protocol (Example: from Dicobalt Octacarbonyl)

This protocol is an example and must be adapted to specific experimental conditions.

- Preparation:
 - Ensure the reaction apparatus is assembled in a fume hood and is free of leaks.
 - Purge the entire system with an inert gas (e.g., argon or nitrogen).
- Reagent Handling:
 - Handle dicobalt octacarbonyl ($\text{Co}_2(\text{CO})_8$) under an inert atmosphere.
 - Introduce the solvent and $\text{Co}_2(\text{CO})_8$ into the reaction vessel.
- Generation:
 - Introduce hydrogen gas (H_2) into the reaction vessel according to the specific reaction parameters (pressure, temperature). The reaction is: $\text{Co}_2(\text{CO})_8 + \text{H}_2 \rightleftharpoons 2 \text{HCo}(\text{CO})_4$.[\[1\]](#)[\[6\]](#)
- Usage:
 - Use the generated $\text{HCo}(\text{CO})_4$ immediately in the subsequent reaction step. Do not attempt to isolate or store it.[\[1\]](#)
- Decontamination:
 - After the reaction is complete, any unreacted $\text{HCo}(\text{CO})_4$ must be safely quenched. This can be done by carefully introducing an oxidizing agent (e.g., a solution of iodine) or by controlled ventilation to allow for decomposition.

Storage and Disposal

- Storage: **Cobalt tetracarbonyl hydride** should not be stored. It should be generated and used immediately.[\[1\]](#) Store the precursor, dicobalt octacarbonyl, in a cool, dry, well-ventilated area under an inert atmosphere.
- Disposal: All waste containing cobalt compounds must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not discharge into the environment.[\[9\]](#)

Emergency Procedures

5.1. Spills and Leaks

- Evacuate all personnel from the affected area immediately.
- Remove all sources of ignition.[\[4\]](#)[\[9\]](#)
- If safe to do so, stop the leak.
- Ventilate the area.
- For small spills, absorb the material with an inert absorbent and place it in a sealed container for hazardous waste disposal.

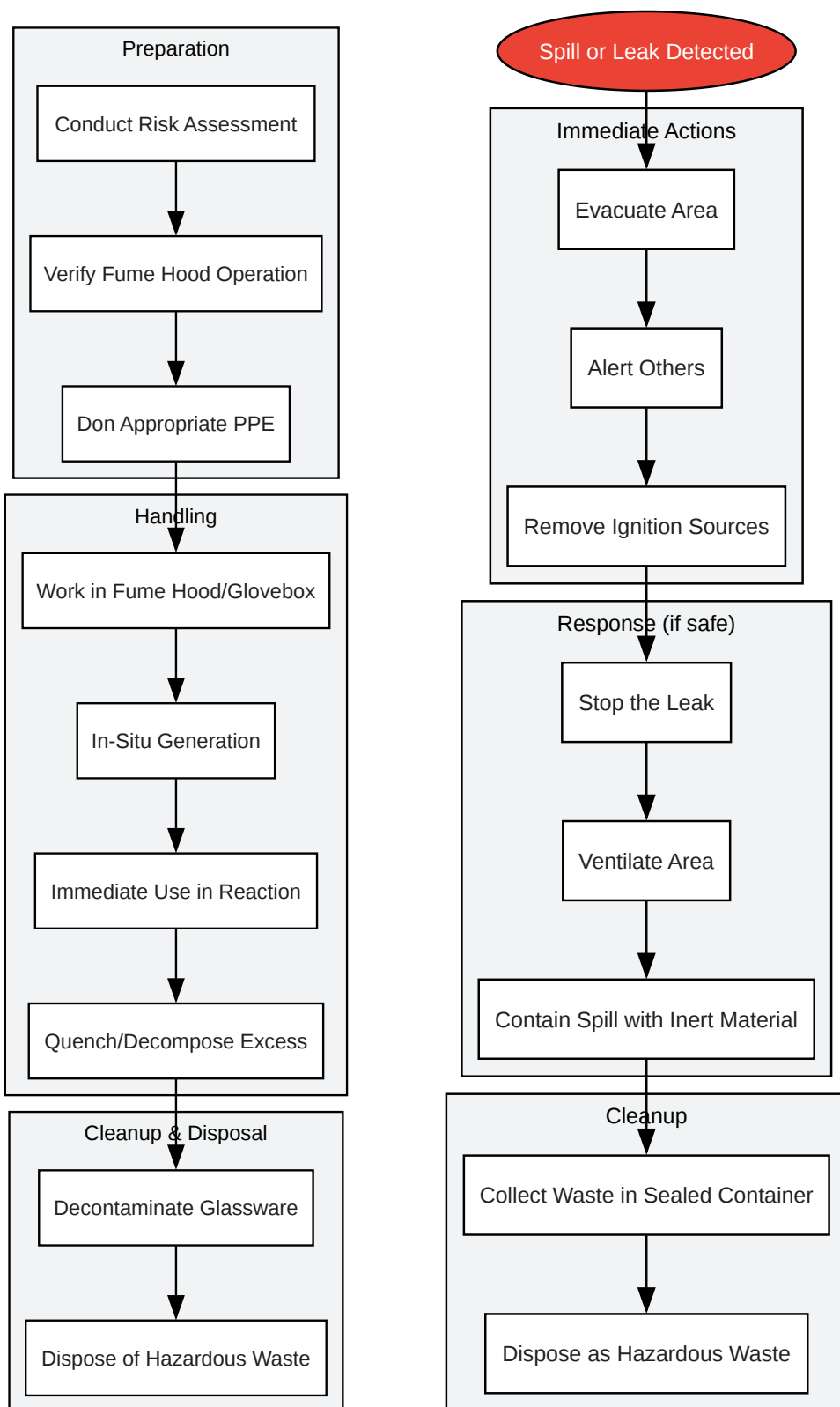
5.2. Fire

- In case of fire, use dry chemical, CO₂, or alcohol-resistant foam extinguishers.[\[4\]](#)[\[9\]](#)
- Be aware that poisonous gases, including carbon monoxide and cobalt fumes, are produced in a fire.[\[4\]](#)
- Firefighters must wear self-contained breathing apparatus.[\[9\]](#)

5.3. First Aid

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[10\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation occurs.[\[4\]](#)[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

Visualized Workflows



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